

Safe Handling and Personal Protective Equipment for 3-Chloro-1-butyne

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloro-1-butyne

Cat. No.: B1584404

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety protocols and logistical information for the handling and disposal of **3-Chloro-1-butyne** (CAS: 21020-24-6). Adherence to these procedures is critical for ensuring laboratory safety and minimizing risk. **3-Chloro-1-butyne** is a highly flammable liquid and vapor and is also a lachrymator (causes tearing).^{[1][2]}

Essential Safety Information

Chemical Identification:

- Name: **3-Chloro-1-butyne**
- Synonyms: 3-chlorobut-1-yne^[3]
- Molecular Formula: C₄H₅Cl^[3]
- Molecular Weight: 88.54 g/mol ^{[1][3]}

Hazard Summary:

- Physical Hazards: Highly flammable liquid and vapor (Category 2).^{[1][3][4]} Vapors may form explosive mixtures with air.
- Health Hazards: Lachrymator.^{[1][2]} May be harmful if inhaled or comes into contact with skin.

Quantitative Safety Data

Property	Value	Source
Boiling Point	68 °C	[4]
Flash Point	-12 °C	[4]
Vapor Pressure	140 mmHg	[1][2]
Specific Gravity	0.96 (20/20)	[4]

Operational Plan: Handling and Storage

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial when working with **3-Chloro-1-butyne**. The following table summarizes the required PPE.

PPE Category	Specification	Rationale
Eye and Face	Chemical safety goggles and a face shield. [5]	Protects against splashes and vapors that can cause severe eye irritation.
Hand	Chemical-resistant gloves (e.g., Butyl rubber, Viton®). Double gloving is recommended. [5]	Prevents skin contact. Consult glove manufacturer's resistance data.
Body	Flame-retardant lab coat and a chemical-resistant apron. For larger quantities or significant splash risk, a chemical-resistant suit is advised. [5]	Protects against skin contact and in case of fire.
Respiratory	Work must be conducted in a certified chemical fume hood. If vapor concentrations may exceed exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is necessary. [5]	Prevents inhalation of harmful vapors.
Footwear	Closed-toe, chemical-resistant shoes. [5]	Protects feet from spills.

Experimental Protocol: Safe Handling Procedure

- Preparation and Engineering Controls:
 - Ensure a certified chemical fume hood is operational and accessible.
 - Verify that a safety shower and eyewash station are unobstructed and functional.[\[6\]](#)
 - Remove all potential ignition sources from the work area, including open flames, hot plates, and spark-producing equipment.[\[3\]](#)[\[4\]](#)[\[7\]](#)

- Ensure all containers and transfer equipment are properly grounded and bonded to prevent static discharge.[3][7]
- Handling the Chemical:
 - Don all required PPE as specified in the table above before handling the chemical.[3][7]
 - Use only non-sparking tools.[3][7]
 - Work with the smallest quantity of the chemical necessary for the experiment.
 - Keep containers tightly closed when not in use.[3][4][7]
 - Avoid inhalation of vapors and direct contact with skin and eyes.

Storage Protocol

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and bases.[5][6]
- Keep containers tightly sealed and clearly labeled.[3][4]
- Store in a designated flammable liquids cabinet.[5]

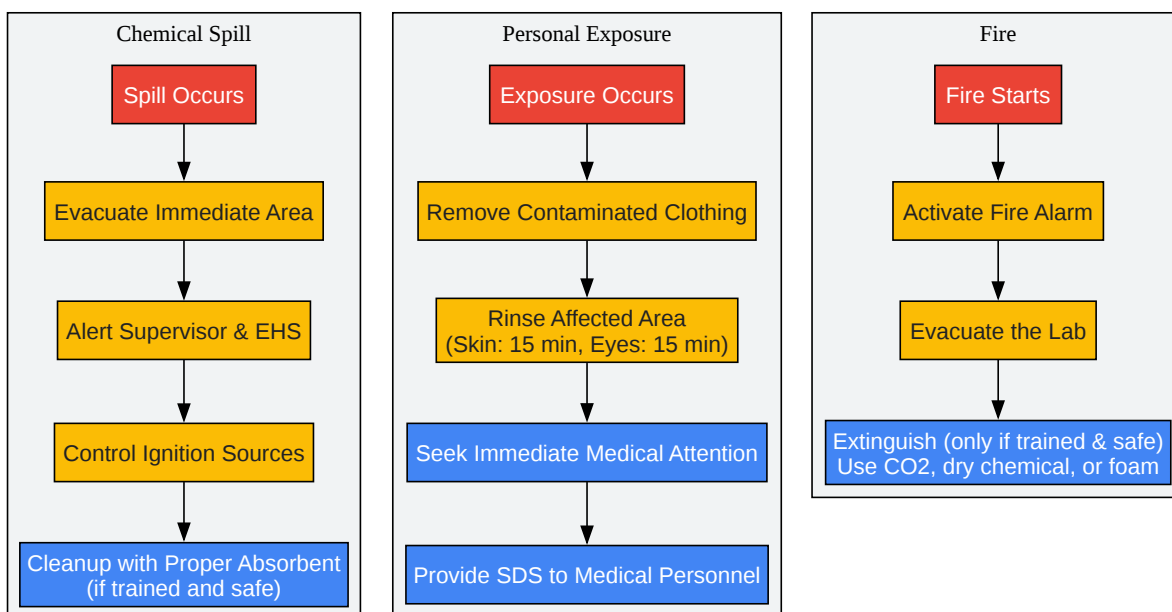
Disposal Plan

Waste Disposal Protocol

- Segregation and Collection:
 - Collect all waste containing **3-Chloro-1-butyne** in a designated, properly sealed, and labeled hazardous waste container.
 - Do not overfill the container; leave adequate headspace for vapor expansion.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**3-Chloro-1-butyne**," and list all components with their approximate percentages.

- Disposal:
 - Arrange for disposal through your institution's environmental health and safety (EHS) office.
 - Adhere to all local, state, and federal regulations for hazardous waste disposal.[3][4][5][7]

Emergency Response Workflow



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Caption: Emergency response workflow for **3-Chloro-1-butyne** incidents.

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Email: info@benchchem.com